

Comprehensive Safety and Handling Guide for Furfuryl Propionate

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Compound of Interest

Compound Name: Furfuryl propionate

Cat. No.: B1584475

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This guide provides essential safety protocols and logistical information for the handling and disposal of **Furfuryl propionate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Furfuryl propionate is a flavoring agent with a fruity, banana-like aroma.[1][2] While some regulations may not classify it as a hazardous substance, it is imperative to handle it with care to minimize exposure risks.[3][4]

Key Safety and Physical Properties

A summary of important safety and physical data for **Furfuryl propionate** is provided below.

Property	Value	Reference
Flash Point	81.67 °C (179.00 °F) - closed cup	[1][5]
Appearance	Colorless to slightly yellow clear liquid	[2]
Storage	Store in a cool, dry, well-ventilated area	[1][6][7]
Exposure Limits	No data available (OSHA PEL, NIOSH REL, ACGIH TLV)	[6]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent personal exposure. The following equipment is required for handling **Furfuryl propionate**:

- Eye and Face Protection: Wear tightly fitting safety goggles or eyeshields.[5] If there is a risk of splashing, a face shield should also be used.
- Skin Protection:
 - Gloves: Chemical-resistant gloves are essential.[5][6][7] While specific glove material recommendations are not universally provided, nitrile or neoprene gloves are generally suitable for laboratory use.
 - Protective Clothing: A standard laboratory coat should be worn.[6] Ensure it is fully buttoned. For tasks with a higher risk of splashes, an impervious apron is recommended.[8]
- Respiratory Protection: In well-ventilated areas, respiratory protection is typically not required.[3] However, if fumes are generated or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[5][6]

Operational Plan: Step-by-Step Handling Protocol

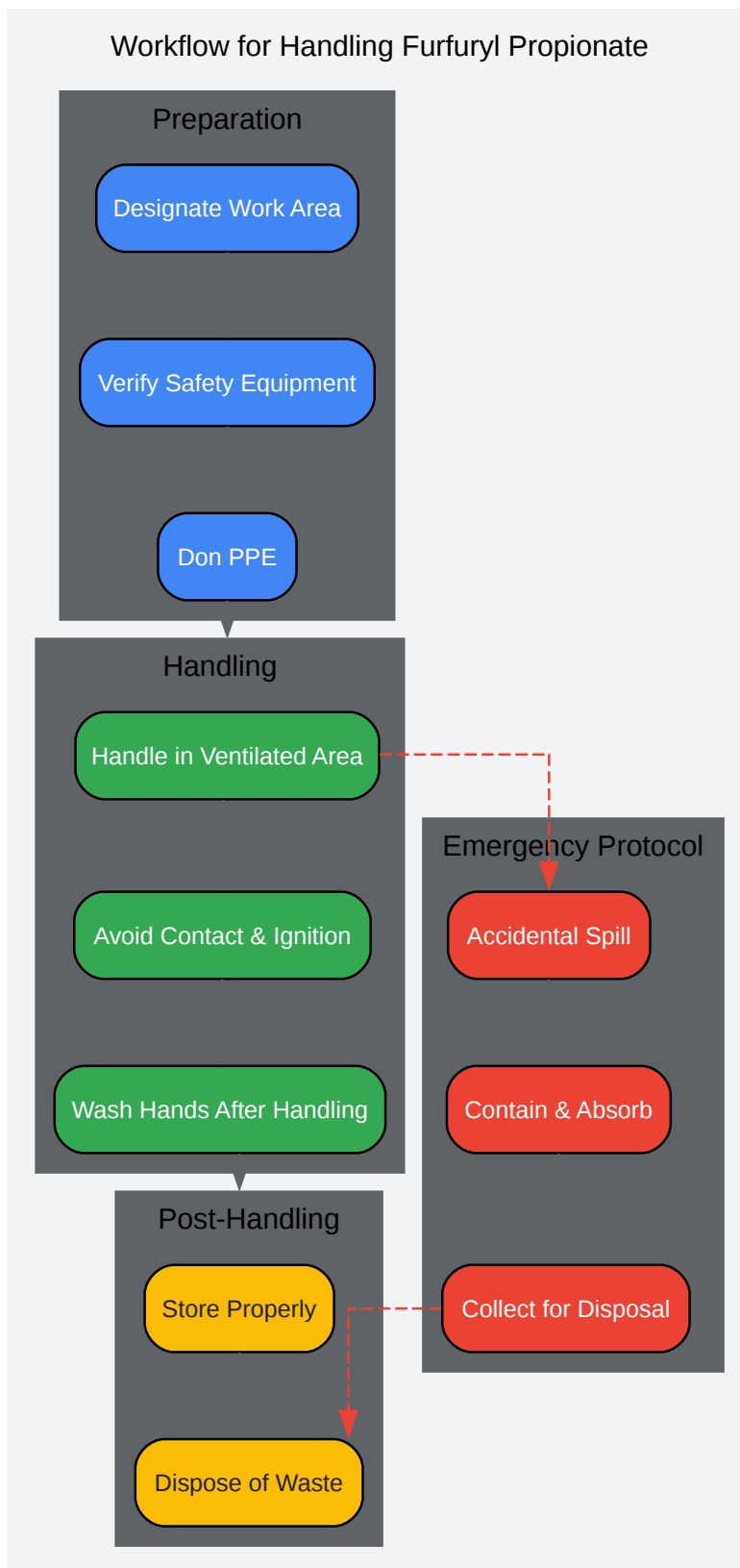
A systematic approach is crucial for safely handling **Furfuryl propionate** from receipt to disposal.

- Preparation and Inspection:
 - Designate a specific work area, preferably within a chemical fume hood, for handling **Furfuryl propionate**.
 - Ensure that an eyewash station and safety shower are readily accessible and unobstructed.[6][9]
 - Inspect all PPE for integrity before use.
- Handling the Chemical:

- Don all required PPE as specified above.
- Handle **Furfuryl propionate** in a well-ventilated area to keep airborne concentrations low.
[6][7]
- Avoid contact with skin, eyes, and clothing.[6][7]
- Keep the container tightly closed when not in use.[6][7]
- Keep away from sources of ignition as it is a combustible liquid.[5][6]
- Wash hands thoroughly with soap and water after handling.[6][9]
- Accidental Spills:
 - In the event of a spill, ensure the area is well-ventilated and remove all sources of ignition.
[6][7]
 - Wear appropriate PPE, including respiratory protection if necessary.
 - Contain the spill using an inert absorbent material such as sand, vermiculite, or earth.[3][6]
[9]
 - Collect the absorbed material into a suitable, labeled container for disposal.[6][7]
 - Do not let the product enter drains or waterways.[6]
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible substances.[1][6][7]
 - Keep containers tightly sealed and protected from heat and light.[1]
- Disposal:
 - Dispose of waste **Furfuryl propionate** and any contaminated materials in a designated hazardous waste container.

- All disposal activities must comply with local, state, and federal environmental regulations.

[6][7]



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Caption: This diagram outlines the procedural workflow for the safe handling of **Furfuryl propionate**.

First Aid Measures

Immediate action is required in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[9] Seek medical attention.
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes.[7][9] Get medical aid if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[7][9] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water.[7][9] Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[7]

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